

5-Amino-2-methylindole basic properties and structure

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Compound of Interest

Compound Name: 5-Amino-2-methylindole

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An In-depth Technical Guide to **5-Amino-2-methylindole**: Core Properties and Structure

Introduction

5-Amino-2-methylindole is a versatile heterocyclic aromatic compound that serves as a crucial building block in the realms of medicinal chemistry, pharmaceutical development, and materials science.^[1] Its unique structure, featuring a reactive amino group on the indole scaffold, makes it an ideal starting material for the synthesis of a wide array of complex molecules with diverse biological activities.^[1] This technical guide provides a comprehensive overview of the fundamental properties, structure, and applications of **5-Amino-2-methylindole**, tailored for researchers, scientists, and professionals in drug development.

Core Properties and Structure

The foundational characteristics of **5-Amino-2-methylindole** are summarized in the table below, providing a quick reference for its physical and chemical properties.

Property	Value	Citation(s)
Molecular Formula	C ₉ H ₁₀ N ₂	[1][2][3]
Molecular Weight	146.19 g/mol	[1][2][3]
Appearance	Red to dark blue to black or brown crystalline powder/chunks	[1][2]
Melting Point	153-157 °C	[2][4]
Boiling Point	357.3 °C at 760 mmHg	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[5]
IUPAC Name	2-methyl-1H-indol-5-amine	[2][3]
CAS Number	7570-49-2	[1][2][3]
SMILES	<chem>CC1=CC2=C(N1)C=CC(=C2)N</chem>	[2][5]
Purity	Typically ≥97-98% (GC)	[1][2][6]

Chemical Structure

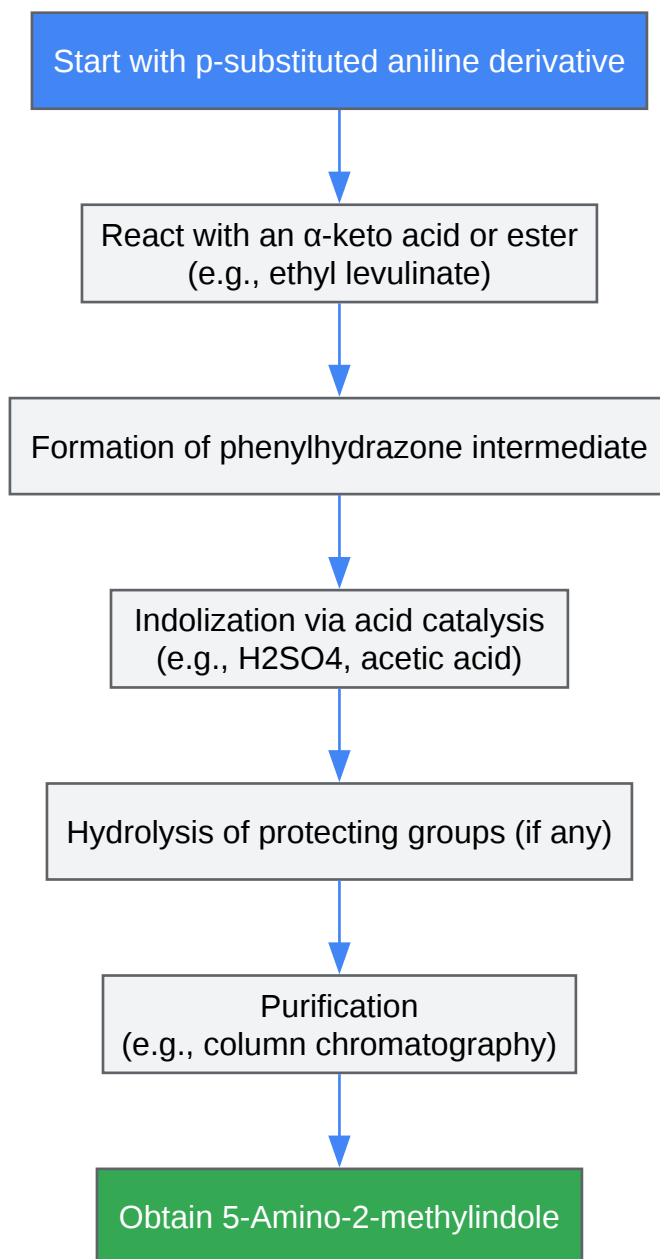
The chemical structure of **5-Amino-2-methylindole** consists of a bicyclic structure, composed of a benzene ring fused to a pyrrole ring, with a methyl group at position 2 and an amino group at position 5.

Caption: Chemical structure of **5-Amino-2-methylindole**.

Experimental Protocols: Synthesis

The synthesis of **5-Amino-2-methylindole** and its derivatives can be achieved through various methods, with the Fischer indole synthesis and its modifications being a common approach. A generalized experimental protocol based on the principles of indolization is outlined below. One method involves the indolization of ethyl levulinate p-acetaminophenylhydrazone to obtain indole compounds with an amino group.[7]

General Synthesis Workflow



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Caption: Generalized workflow for the synthesis of **5-Amino-2-methylindole**.

Detailed Methodology (Illustrative Example):

- **Hydrazone Formation:** A p-substituted aniline derivative is reacted with an appropriate ketone or keto-ester, such as ethyl levulinate, in a suitable solvent like ethanol. The reaction

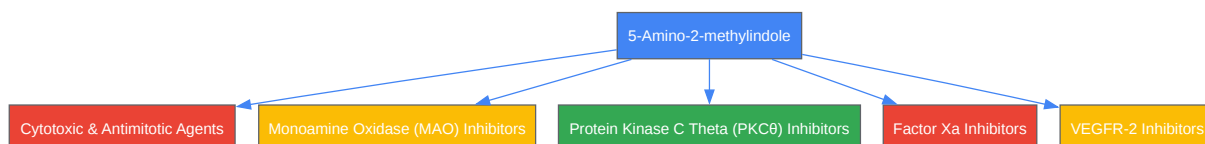
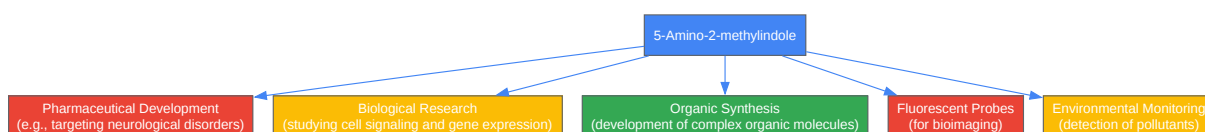
mixture is typically stirred at room temperature or slightly elevated temperatures to form the corresponding phenylhydrazone.

- **Indolization:** The formed phenylhydrazone is then subjected to cyclization, which is the core of the indole synthesis. This is often achieved by heating the hydrazone in the presence of an acid catalyst. A mixture of sulfuric acid and acetic acid or hydrobromic acid can be used for this purpose.[8]
- **Work-up and Purification:** After the reaction is complete, the mixture is cooled and neutralized. The crude product is then extracted using an organic solvent. Purification is typically performed by column chromatography on silica gel to yield the pure 5-substituted indole derivative.[9]

Applications and Biological Significance

5-Amino-2-methylindole is a valuable precursor in the synthesis of a multitude of biologically active compounds.[1] Its derivatives have shown promise in various therapeutic areas.

Key Application Areas:



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